

The Genesis of a Sterically Hindered Icon: Gomberg's Pioneering Synthesis of Tetraphenylmethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraphenylmethane

Cat. No.: B1200815

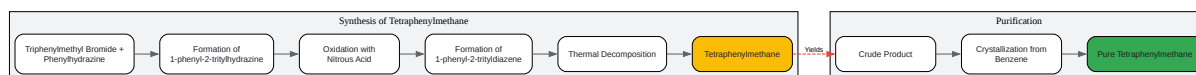
[Get Quote](#)

Ann Arbor, MI - In a landmark achievement for organic chemistry, Moses Gomberg, a researcher at the University of Michigan, first accomplished the synthesis of **tetraphenylmethane** in 1898.^[1] This pioneering work, born from an endeavor to create highly phenylated hydrocarbons, not only yielded a molecule of significant steric strain but also laid the groundwork for Gomberg's later discovery of the first persistent free radical. This technical guide provides an in-depth exploration of Gomberg's original synthesis, detailing the experimental protocols and quantitative data as reported in his seminal publications.

A Multi-Step Pathway to a Tetrahedral Marvel

Gomberg's route to **tetraphenylmethane** was a multi-step process commencing with the reaction of triphenylmethyl bromide and phenylhydrazine. The subsequent oxidation and thermal decomposition of the resulting intermediates ultimately afforded the desired **tetraphenylmethane**.

Experimental Workflow: Gomberg's Synthesis



[Click to download full resolution via product page](#)

Caption: Workflow of Gomberg's synthesis and purification of **tetraphenylmethane**.

Core Experimental Protocols

The following protocols are based on the descriptions provided in Gomberg's publications in the Journal of the American Chemical Society and Berichte der Deutschen Chemischen Gesellschaft.

Synthesis of 1-phenyl-2-tritylhydrazine

To a solution of triphenylmethyl bromide in a suitable solvent such as benzene, an equivalent amount of phenylhydrazine was added. The reaction mixture was allowed to react, leading to the formation of 1-phenyl-2-tritylhydrazine, which precipitated from the solution. The solid was then collected by filtration.

Oxidation to 1-phenyl-2-trityldiazene

The synthesized 1-phenyl-2-tritylhydrazine was suspended in cold water and treated with nitrous acid, which was generated in situ by the addition of sodium nitrite and a mineral acid. This oxidation step yielded the corresponding azo compound, 1-phenyl-2-trityldiazene, which was also isolated as a solid.

Thermal Decomposition to Tetraphenylmethane

The crucial step in the synthesis involved the thermal decomposition of 1-phenyl-2-trityldiazene. The dry azo compound was heated above its melting point. During this process, nitrogen gas was evolved, and a mixture of products was formed, from which

tetraphenylmethane was isolated. The yield for this challenging synthesis was reported to be low, in the range of 2-5%.^[2]

Purification

The crude **tetraphenylmethane** was purified by crystallization from benzene. The resulting crystals were described as colorless and well-formed.

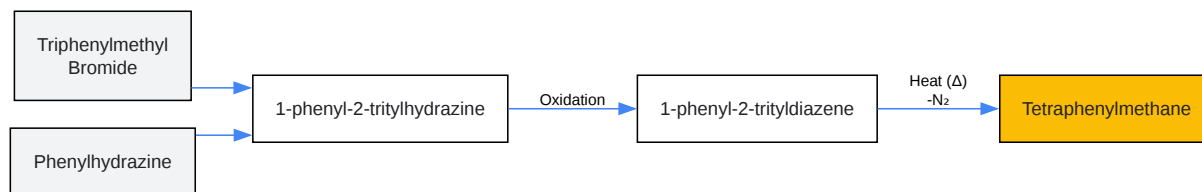
Quantitative Data Summary

The following table summarizes the key quantitative data reported by Gomberg for the synthesized **tetraphenylmethane**.

Property	Reported Value
Molecular Formula	C ₂₅ H ₂₀
Molecular Weight (amu)	320.44
Melting Point (°C)	282
Appearance	Colorless crystals
Solubility	Sparingly soluble in ether and cold benzene; more soluble in hot benzene and chloroform
Elemental Analysis (% C)	~93.75 (Calculated)
Elemental Analysis (% H)	~6.25 (Calculated)

Signaling Pathway of the Synthesis

The chemical transformations in Gomberg's synthesis can be visualized as a direct pathway from starting materials to the final product.



[Click to download full resolution via product page](#)

Caption: Reaction pathway for the synthesis of **tetraphenylmethane**.

Gomberg's successful synthesis of **tetraphenylmethane** was a significant achievement, pushing the boundaries of what was considered possible in organic synthesis at the time. The preparation of this highly sterically congested molecule was a testament to his experimental skill and perseverance and directly led to his groundbreaking discovery of the triphenylmethyl radical, which opened the new field of radical chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetraphenylmethane - Wikipedia [en.wikipedia.org]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [The Genesis of a Sterically Hindered Icon: Gomberg's Pioneering Synthesis of Tetraphenylmethane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1200815#who-first-synthesized-tetraphenylmethane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com